

Discovery and history of 2-Aminobutane carbonate in chemistry

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Compound of Interest

Compound Name: 2-Aminobutane carbonate

Cat. No.: B15178581

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2-Aminobutane Carbonate: A Historical and Technical Overview

For Immediate Release

This technical guide provides a comprehensive overview of **2-Aminobutane Carbonate** (also known as sec-butylamine carbonate), a compound with a history rooted in the agrochemical industry. While detailed scientific literature on its specific discovery and development is sparse, this document synthesizes available historical data, outlines a plausible synthetic pathway, and presents its known properties. This guide is intended for researchers, scientists, and professionals in drug development and chemical history.

Historical Context and Discovery

2-Aminobutane carbonate (CAS Number: 61901-00-6) appears in chemical and regulatory documents dating back to the 1960s. Reports from the United States Tariff Commission and the Environmental Protection Agency in 1967 and 1968 categorize "**2-Aminobutane carbonate**" and its synonym "sec-Butyl amine carbonate" as a pesticide. Its inclusion in these historical records points to its development and use within the agrochemical sector, likely as a fungicide. Amine carbonates, in general, were explored for their fungicidal properties during this period. However, specific details regarding the initial synthesis, key researchers, or the exact timeline of its discovery are not well-documented in publicly available scientific literature.

Physicochemical Properties

Quantitative data for **2-aminobutane carbonate** is limited. The properties are largely inferred from its constituent components, 2-aminobutane and carbonic acid.

Property	Data
Chemical Formula	C ₅ H ₁₃ NO ₂ (hypothesized)
Molecular Weight	119.16 g/mol (hypothesized)
CAS Number	61901-00-6
Appearance	Likely a white solid
Solubility	Expected to be soluble in water

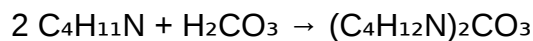
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-aminobutane carbonate** is not readily available in published literature. However, its formation can be reliably predicted based on the fundamental acid-base reaction between 2-aminobutane (a weak base) and carbonic acid (a weak acid). Carbonic acid is formed in situ by the dissolution of carbon dioxide in water.

Generalized Experimental Protocol:

- **Reaction Setup:** 2-aminobutane is dissolved in an aqueous or polar solvent in a reaction vessel equipped with a gas inlet and stirring mechanism.
- **Carbonation:** Carbon dioxide gas is bubbled through the 2-aminobutane solution under controlled temperature and pressure.
- **Precipitation:** As the carbonic acid forms and reacts with the amine, the **2-aminobutane carbonate** salt is expected to precipitate out of the solution, particularly if the concentration is sufficiently high and/or a less polar solvent is used.
- **Isolation and Purification:** The resulting solid can be isolated by filtration, washed with a non-polar solvent to remove any unreacted 2-aminobutane, and then dried under vacuum.

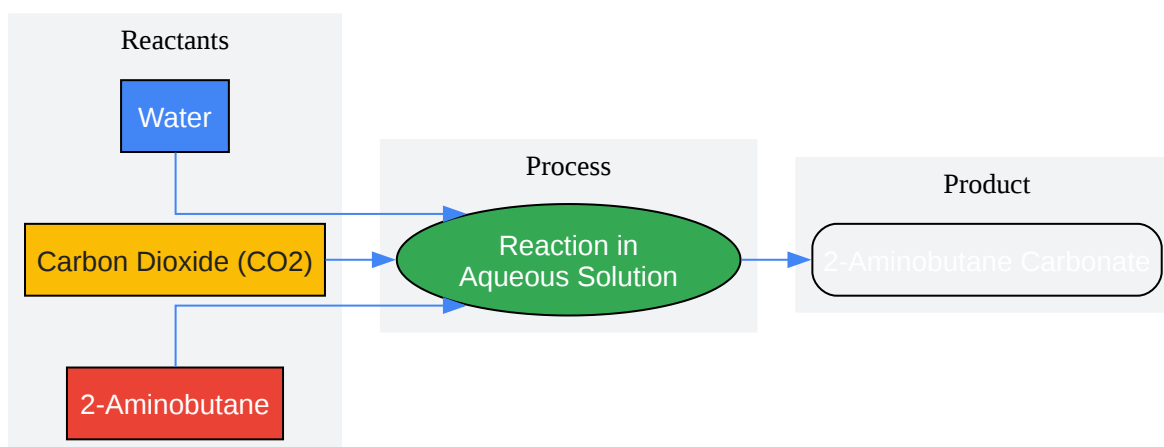
Reaction Stoichiometry:



This stoichiometry represents the reaction of two molecules of 2-aminobutane with one molecule of carbonic acid to form the carbonate salt.

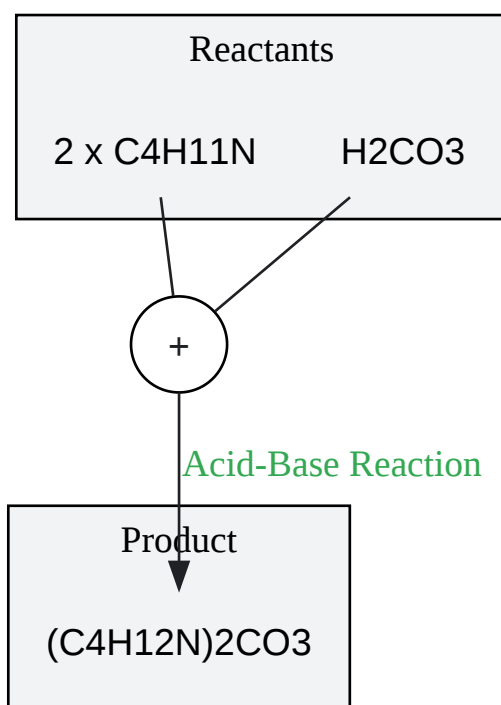
Reaction Pathway and Logical Relationships

The formation of **2-aminobutane carbonate** is a straightforward acid-base reaction. The following diagrams illustrate the logical workflow of its synthesis and the chemical reaction pathway.



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A logical workflow for the synthesis of **2-Aminobutane Carbonate**.



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The acid-base reaction pathway for the formation of **2-Aminobutane Carbonate**.

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